

CAS number and IUPAC nomenclature for 1,3,5-Triisopropylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

Cat. No.: B165165

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An In-depth Technical Guide to **1,3,5-Triisopropylbenzene**

Chemical Identification and Nomenclature

1,3,5-Triisopropylbenzene is an aromatic hydrocarbon characterized by a benzene ring symmetrically substituted with three isopropyl groups.

- IUPAC Name: 1,3,5-tri(propan-2-yl)benzene[1]
- CAS Number: 717-74-8[1][2]
- Synonyms: 1,3,5-Tri(propan-2-yl)benzene, 1,3,5-Tris(1-methylethyl)benzene, 1,3,5-Tris(isopropyl)benzene, Benzene, 1,3,5-tris(1-methylethyl)-[3][4][5]

Physicochemical Properties

1,3,5-Triisopropylbenzene is a colorless liquid under standard conditions.[2][6] Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₅ H ₂₄ [2] [6] [7]
Molecular Weight	204.35 g/mol [2] [4] [6]
Appearance	Clear colorless liquid [6]
Density	0.845 - 0.854 g/mL at 25 °C [6] [7]
Boiling Point	232-236 °C [6] [7]
Melting Point	-7 °C [6]
Flash Point	87 °C (188.6 °F) - closed cup
Refractive Index	n ₂₀ /D 1.488 (lit.) [6] [7]
Solubility	Immiscible with water [2] [7]
InChI Key	VUMCUSHVMYIRMB-UHFFFAOYSA-N [1] [4]
SMILES String	<chem>CC(C)c1cc(cc(c1)C(C)C)C(C)C</chem> [1]

Synthesis and Experimental Protocols

The primary industrial synthesis of **1,3,5-triisopropylbenzene** is the Friedel-Crafts alkylation of benzene with propylene.[\[8\]](#)[\[9\]](#) Variations in catalysts and reaction conditions are employed to optimize the yield of the desired 1,3,5-isomer over other isomers like 1,2,4-triisopropylbenzene.[\[8\]](#)[\[9\]](#)

Experimental Protocol 1: Friedel-Crafts Alkylation using Aluminum Chloride

This protocol describes a general method for the synthesis of crude triisopropylbenzene, which is predominantly the 1,3,5-isomer.

Objective: To synthesize a mixture of triisopropylbenzene isomers via Friedel-Crafts alkylation.

Materials:

- Benzene

- Propylene (propene)
- Aluminum chloride (AlCl_3) catalyst

Procedure:

- Charge a suitable reactor with one mole of benzene.[\[9\]](#)
- Add the aluminum chloride catalyst to the benzene.
- Introduce three moles of propene gas into the reaction mixture while maintaining vigorous stirring.[\[9\]](#) The reaction is exothermic and may require cooling to control the temperature.
- After the reaction is complete, the crude product is a mixture containing predominantly **1,3,5-triisopropylbenzene**, along with minor amounts of 1,2,4-triisopropylbenzene, diisopropylbenzenes, and cumene.[\[8\]](#)[\[9\]](#)
- The crude product can be purified via fractionation to isolate pure **1,3,5-triisopropylbenzene**.[\[10\]](#)

Experimental Protocol 2: Synthesis using Ionic Liquid Catalyst

This protocol utilizes an ionic liquid as a catalyst to improve selectivity and offer a potentially greener alternative to traditional Lewis acids.

Objective: To synthesize **1,3,5-triisopropylbenzene** using an ionic liquid catalyst.

Materials:

- Benzene
- Propylene
- $2\text{AlCl}_3/\text{Et}_3\text{NHCl}$ ionic liquid catalyst

Optimized Reaction Conditions:[\[10\]](#)

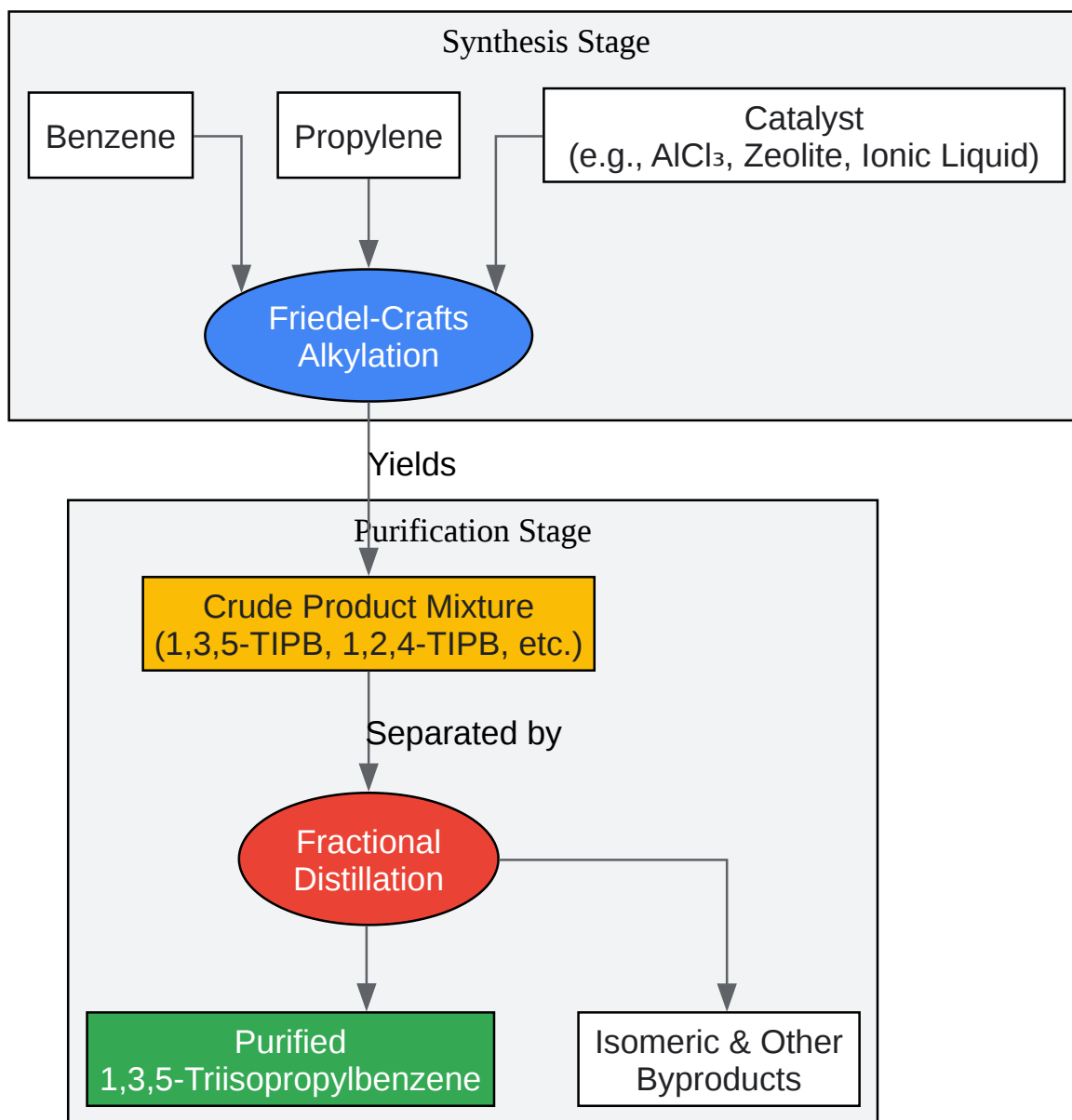
- Ionic Liquid Volume Ratio: 0.1
- Reaction Temperature: 50 °C
- Propylene Flow Rate: 3.50 mL/s

Procedure:

- Combine benzene and the $2\text{AlCl}_3/\text{Et}_3\text{NHCl}$ ionic liquid catalyst in a reactor at a volume ratio of 0.1 (catalyst to benzene).[\[10\]](#)
- Heat the mixture to the reaction temperature of 50 °C.[\[10\]](#)
- Bubble propylene gas through the mixture at a constant flow rate of 3.50 mL/s.[\[10\]](#)
- Monitor the reaction progress. A moderate post-alkylation step can be employed to increase the ratio of the 1,3,5- to 1,2,4-isomer.[\[10\]](#)
- Upon completion, the product is separated from the ionic liquid. The final product is obtained by fractionation.[\[10\]](#)

Synthesis and Purification Workflow

The general process for producing high-purity **1,3,5-triisopropylbenzene** involves the initial alkylation reaction followed by a purification step to separate the desired isomer from byproducts.



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Caption: Workflow for the synthesis and purification of **1,3,5-triisopropylbenzene**.

Applications in Research and Development

Due to its unique structure, featuring significant steric bulk and thermal stability, **1,3,5-triisopropylbenzene** is a versatile compound in various scientific and industrial fields.^{[6][11]}

- **Pharmaceutical and Organic Synthesis:** It serves as a key starting material for the synthesis of more complex molecules.[\[11\]](#) It is notably used as a precursor for bulky phosphine ligands, such as Bret Phos and X-Phos, which are employed in catalysis.[\[11\]](#) Its steric hindrance also makes it useful as a protecting group in complex organic reactions.[\[11\]](#)
- **Polymer Science:** The compound is a vital intermediate in the production of high-performance polymers and resins with high thermal stability, such as polyimides and polyether ether ketone (PEEK).[\[11\]](#) These materials are critical in the aerospace and automotive industries.[\[11\]](#)
- **Materials Chemistry:** It is used as a swelling agent or micelle expander in the template-assisted synthesis of highly ordered mesoporous silica materials like SBA-15.[\[12\]](#)
- **Catalysis Research:** Researchers use **1,3,5-triisopropylbenzene** in catalytic studies, particularly for Friedel-Crafts reactions, where it helps in stabilizing reaction intermediates.[\[6\]](#)[\[11\]](#) It also acts as a probe molecule to assess the surface acidity and accessibility of zeolite catalysts.[\[12\]](#)
- **Other Industrial Uses:** It finds application as a specialty solvent in paints and coatings, an additive in high-performance lubricants, and an intermediate in the manufacturing of agrochemicals and electronic chemicals.[\[6\]](#)[\[11\]](#)[\[13\]](#)

Safety and Handling

1,3,5-Triisopropylbenzene is a combustible liquid and requires appropriate safety precautions for handling and storage.[\[3\]](#)

- **Handling:** Use in a well-ventilated area.[\[14\]](#) Wear appropriate personal protective equipment (PPE), including protective gloves, safety goggles, and clothing to prevent skin exposure.[\[5\]](#)[\[14\]](#) Wash thoroughly after handling.[\[14\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[2\]](#)[\[14\]](#) Keep away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)[\[14\]](#)
- **First Aid:**
 - **Skin Contact:** Flush skin with plenty of soap and water for at least 15 minutes.[\[14\]](#)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.[14]
- Inhalation: Remove from exposure to fresh air immediately.[14]
- Ingestion: If conscious, rinse mouth and drink 2-4 cupfuls of milk or water. Do not induce vomiting.[14] In all cases of exposure, seek medical aid.[14]
- Fire Fighting: Use water spray, dry chemical, carbon dioxide, or appropriate foam as extinguishing media.[14] Water spray can be used to keep fire-exposed containers cool.[14]

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